

Technical Application Note: Behavioral Response of *Aedes aegypti* to Citronellyl Formate

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Compound of Interest

Compound Name: Citronellyl formate

CAS No.: 93919-93-8

Cat. No.: B7798338

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Executive Summary

This application note details the protocols for evaluating the behavioral modulation of *Aedes aegypti* (Yellow Fever Mosquito) induced by **Citronellyl formate** (3,7-dimethyloct-6-en-1-yl formate). While DEET remains the gold standard, its plasticizing properties and potential neurotoxicity drive the search for botanical esters. **Citronellyl formate**, a monoterpene ester found in *Pelargonium graveolens* (Geranium) and *Cymbopogon* (Citronella) oils, presents a unique structure-activity profile. Unlike its parent alcohol (citronellol), the formate ester exhibits altered lipophilicity and vapor pressure, potentially influencing spatial repellency duration and olfactory receptor (OR) binding affinity. This guide provides standardized workflows for Y-Tube Olfactometry and Excito-Repellency assays to quantify these responses.

Chemical Profile & Mechanistic Basis

Chemical Properties[1][2][3][4][5]

- IUPAC Name: 3,7-dimethyloct-6-en-1-yl formate

- CAS Number: 105-85-1
- Molecular Formula:
- Relevance: As a formate ester, this compound is less polar than citronellol. Structure-Activity Relationship (SAR) studies on monoterpenes suggest that acetylation and esterification can significantly alter interaction with the hydrophobic pockets of mosquito Odorant Binding Proteins (OBPs) and volatility profiles (vapor pressure), which dictates the "reach" of spatial repellency.

Mode of Action: Olfactory Signal Transduction

Citronellyl formate acts primarily as a spatial repellent and contact irritant. The mechanism involves the disruption of host-seeking behavior mediated by the antennae and maxillary palps.

- Reception: Volatile molecules enter antennal sensilla and bind to OBPs.
- Transduction: The OBP-ligand complex activates Odorant Receptors (ORs) coupled with the co-receptor Orco.
- Jamming/Activation: The compound likely acts as a non-competitive antagonist or an aberrant agonist, confusing the integration of host cues (CO₂, lactic acid, ammonia) in the Antennal Lobe.



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Figure 1: Olfactory signal transduction pathway for monoterpene repellency in *Aedes aegypti*.

Experimental Protocols

Protocol A: Y-Tube Olfactometer (Spatial Repellency)

Objective: To determine the orientation behavior (attraction vs. avoidance) of female *A. aegypti* towards **Citronellyl formate** without physical contact.

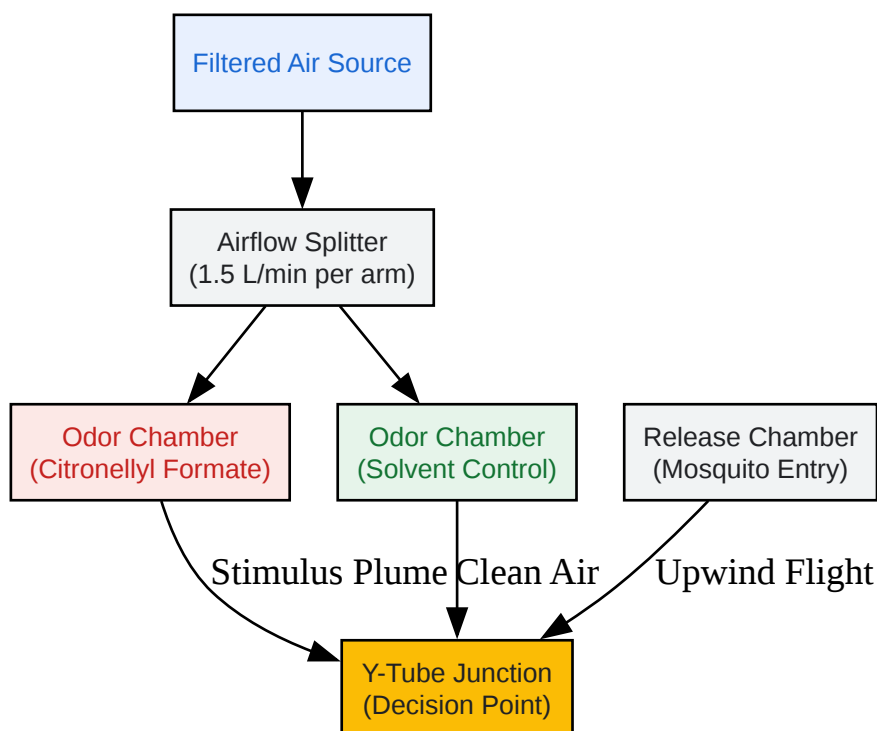
Materials:

- Glass Y-tube (Stem: 20cm, Arms: 15cm, ID: 4cm).
- Activated charcoal-filtered air supply.
- Flowmeters (0-5 L/min).
- Test subjects: 5–7 day old, non-blood-fed, sucrose-starved (12h) female *A. aegypti*.
- Solvent: Acetone or Ethanol (High Purity).

Workflow:

- Preparation:
 - Prepare a 10% (w/v) stock solution of **Citronellyl formate** in acetone.
 - Apply 10 μ L of solution to a filter paper strip (cm). Allow solvent evaporation (2 mins).
 - Apply 10 μ L of pure acetone to a control strip.
- System Setup:
 - Place treated paper in the "Treatment" arm odor chamber.
 - Place control paper in the "Control" arm odor chamber.
 - Establish airflow at 25 cm/s (approx. 1.5 L/min) through both arms. Laminar flow is critical to prevent turbulence mixing at the junction.
- Acclimatization:
 - Introduce a single mosquito into the stem release chamber.
 - Allow 60 seconds for acclimatization.

- Assay:
 - Open the release gate.
 - Observe for 3 minutes.
 - Decision Criteria: A choice is recorded if the mosquito crosses 50% of an arm's length and stays for >15 seconds.
 - No Choice: If the mosquito remains in the stem for 3 minutes.
- Replication:
 - Test n=50 mosquitoes per concentration.
 - Rotate arms (Treatment/Control) every 5 specimens to negate phototactic or positional bias.
 - Clean tube with ethanol and bake at 100°C between trials.



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Figure 2: Y-Tube Olfactometer airflow and decision schematic.

Data Calculation: Calculate the Percent Repellency (PR):

Where

= number in control arm,

= number in treated arm.^{[1][2][3]}

Protocol B: Excito-Repellency (ER) Test System

Objective: To differentiate between contact irritancy (flight after touching surface) and non-contact repellency (flight before touching). This follows WHO guidelines for behavioral resistance.

Materials:

- WHO standard exposure chambers (cones) or Excito-Repellency test boxes.
- Filter papers (Whatman No. 1),
cm.
- **Citronellyl formate** concentrations: 0.003, 0.03, 0.3, and 3.0 mg/cm².

Workflow:

- Paper Impregnation:
 - Mix **Citronellyl formate** with silicone oil (carrier) and acetone (volatile solvent).
 - Apply evenly to filter paper. Allow acetone to evaporate overnight.
- Chamber Assembly:
 - Contact Chamber: Treated paper is accessible to the mosquito.
 - Non-Contact Chamber: Treated paper is separated by a wire mesh screen (preventing physical contact but allowing vapor passage).

- Exposure:
 - Introduce 15 female mosquitoes per chamber.
 - Allow 3 minutes acclimatization in a holding tube.
 - Transfer to exposure chamber.
- Observation:
 - Record the number of "escapes" (mosquitoes flying into the receiving cage away from the treated surface) at 1-minute intervals for 30 minutes.
- Controls:
 - Run parallel chambers with silicone oil-only papers.

Data Presentation: Summarize survival/escape data using a Life Table approach.

Time (min)	Control Escape (%)	Contact Escape (%)	Non-Contact Escape (%)
5	2.0	15.0	5.0
15	5.0	45.0	20.0
30	8.0	85.0	40.0

Table 1: Example Data Layout for ER Assay.

Critical Analysis & Troubleshooting

Volatility Management

Citronellyl formate is a volatile ester. Unlike DEET, its half-life on filter paper is short.

- Correction: For time-course experiments (>1 hour), use a fixative (e.g., 5% vanillin) or encapsulate the ester in cyclodextrins to stabilize the release rate.

Circadian Control

Aedes aegypti are diurnal feeders with peak activity in the early morning and late afternoon.

- Requirement: All behavioral assays must be conducted between 08:00–11:00 or 15:00–18:00 under controlled humidity (70% ± 10%) and temperature (27°C ± 2°C).

Solvent Interference

Avoid using highly volatile, odorous solvents like ether. Acetone is preferred but must be fully evaporated (verified by weight) before testing, as acetone itself can trigger mild attractant responses at trace levels or repellency at high levels.

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